

SR9238 stability in DMSO at -20°C

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Compound of Interest

Compound Name: SR9238

Cat. No.: B15603374

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Technical Support Center: SR9238

This technical support center provides essential information, frequently asked questions (FAQs), and troubleshooting guidance for researchers and scientists using **SR9238**. Our goal is to help you ensure the stability and integrity of the compound for reliable and reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing a stock solution of **SR9238** in DMSO?

For optimal stability, prepare stock solutions in anhydrous, high-purity DMSO.^[1] Once dissolved, we recommend aliquoting the stock solution into smaller, single-use volumes in tightly sealed vials. These aliquots should be stored at -20°C or -80°C.^{[1][2]} This practice minimizes the number of freeze-thaw cycles and reduces the risk of moisture absorption, both of which can compromise the compound's integrity.^[1]

Q2: What is the expected long-term stability of **SR9238** dissolved in DMSO and stored at -20°C?

While specific long-term stability data for **SR9238** is not extensively published, general guidelines for small molecules in DMSO suggest stability for several months to a year under ideal conditions.^{[1][3]} One supplier suggests that solutions stored at -20°C should be used within one month to prevent loss of potency, while another indicates stock solutions can be stored for up to 3 months.^{[2][4]} For critical experiments, using a freshly prepared stock solution or one that has been stored for less than a month is the safest approach.

Q3: How many times can I freeze and thaw my **SR9238** DMSO stock solution?

It is critical to minimize freeze-thaw cycles.^[1] Each cycle increases the risk of water absorption from the air, which can lead to compound degradation, and may cause the compound to precipitate out of solution.^[1] For this reason, creating single-use aliquots is the highly recommended best practice.^{[2][5]}

Q4: Can I store the **SR9238** DMSO solution at -80°C instead of -20°C?

Yes, storing DMSO stock solutions at -80°C is an acceptable practice and may provide enhanced stability for some compounds.^[1] Since DMSO freezes at approximately 18.5°C, both -20°C and -80°C are suitable for frozen storage.^[1] The primary concern at either temperature remains the avoidance of repeated freeze-thaw cycles and moisture contamination.^[1]

Q5: What is the maximum concentration of DMSO that is safe for cells in culture?

The final concentration of DMSO in your cell culture medium should generally be kept below 0.1% (v/v) to avoid cytotoxic effects. However, the optimal concentration can vary depending on the specific cell line and inhibitor. It is always recommended to run a solvent control (vehicle) alongside all experiments to ensure that the observed effects are due to the compound and not the DMSO.^[4]

Troubleshooting Guide

Issue 1: The **SR9238** powder will not fully dissolve in DMSO.

- Warm Gently: Gently warm the solution to 37°C for a few minutes.^[4] Some suppliers note that warming may be required for full dissolution.^[6]
- Increase Mixing: Vortex or sonicate the solution to aid solubilization.^{[1][4]}
- Check Solvent Quality: Ensure you are using anhydrous (dry) and high-purity DMSO. Contaminating moisture can render a compound insoluble.

Issue 2: My **SR9238** stock solution has a precipitate after thawing.

- Attempt to Redissolve: Before use, allow the vial to equilibrate to room temperature in a desiccator to prevent moisture condensation.^[1] Gently warm the vial to 37°C and vortex or

sonicate to see if the precipitate redissolves.^{[1][4]}

- **Verify Concentration:** Precipitation may occur if the compound's solubility limit has been exceeded.
- **When to Discard:** If the precipitate does not go back into solution, the stock should be discarded. Using a stock with precipitate will result in an inaccurate concentration and lead to unreliable experimental results.^[1]

Issue 3: My experimental results are inconsistent when using the same stock solution.

Inconsistent results can stem from compound degradation.

- **Review Storage Practices:** Confirm that single-use aliquots are being used to avoid multiple freeze-thaw cycles.^[2]
- **Prevent Moisture:** Ensure vials are tightly sealed and are warmed to room temperature before opening. DMSO is hygroscopic, meaning it readily absorbs moisture from the atmosphere, which can accelerate compound degradation.^[7]
- **Prepare Fresh Stock:** If you suspect degradation, the most reliable solution is to prepare a fresh stock solution from the lyophilized powder.

Data & Protocols

Compound Data: SR9238

Property	Value	Reference
CAS Number	1416153-62-2	[8]
Formula	C ₃₁ H ₃₃ NO ₇ S ₂	[8]
Molecular Weight	595.73 g/mol	[8]
Mechanism of Action	Potent and selective LXR inverse agonist	[2][9]
IC ₅₀ (LXRα)	214 nM	[2][9]
IC ₅₀ (LXRβ)	43 nM	[2][9]
Solubility	Soluble to 100 mM in DMSO	[8]

Storage Condition Summary

Supplier / Source	Solid Form Storage	Solution in DMSO Storage	Duration
R&D Systems	+4°C	Not Specified	Not Specified
MedchemExpress	-20°C	-20°C	Use within 1 year
Adooq Bioscience	-20°C (Lyophilized)	-20°C	Use within 1 month
APExBIO	-20°C	-20°C	Long-term not recommended
Cayman Chemical	-20°C	-20°C	Not Specified
General Guideline	-20°C	-20°C or -80°C	Up to 3 months

Experimental Protocol: Stock Solution Preparation

Objective: To prepare a 10 mM stock solution of **SR9238** in DMSO.

Materials:

- **SR9238** powder (e.g., 5 mg)

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips

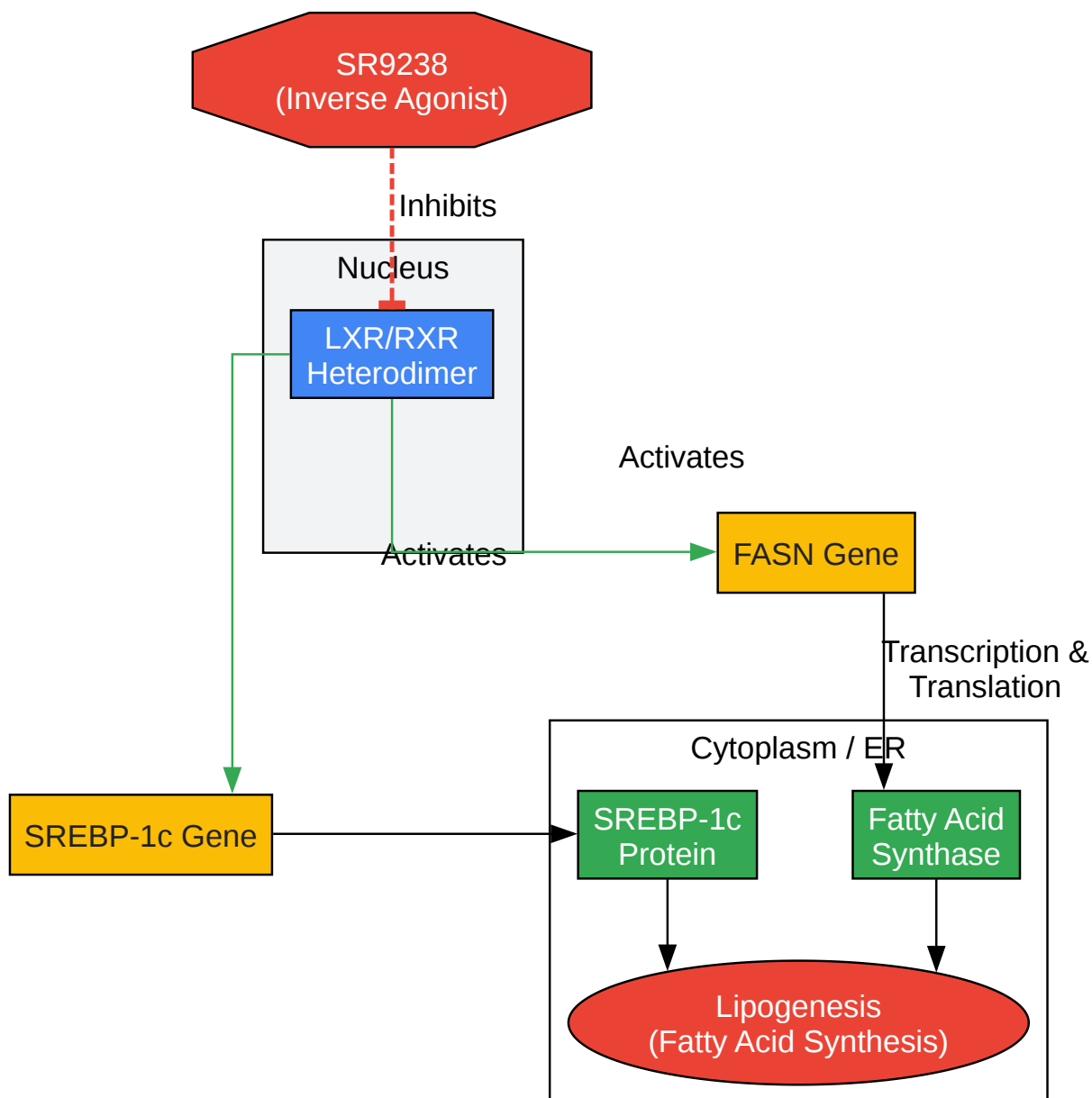
Procedure:

- Pre-use Handling: Before opening, allow the vial of powdered **SR9238** to equilibrate to room temperature in a desiccator for at least 20 minutes. This prevents atmospheric moisture from condensing on the cold powder.
- Calculation: Calculate the volume of DMSO required. For 5 mg of **SR9238** (MW = 595.73 g/mol) to make a 10 mM stock:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{MW (g/mol)})$
 - $\text{Volume (L)} = 0.005 \text{ g} / (0.010 \text{ mol/L} * 595.73 \text{ g/mol}) = 0.000839 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 839 \mu\text{L}$
- Dissolution: Add the calculated volume (839 μL) of high-purity DMSO to the vial containing the **SR9238** powder.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If necessary, gently warm the solution to 37°C or sonicate briefly to aid dissolution.^[4] Visually inspect the solution against a light source to ensure no particulates are visible.
- Aliquoting: Dispense the stock solution into single-use aliquots (e.g., 20 μL) in sterile, tightly-sealed cryovials.
- Storage: Label the aliquots clearly with the compound name, concentration, and date. Store immediately at -20°C or -80°C.

Visualizations

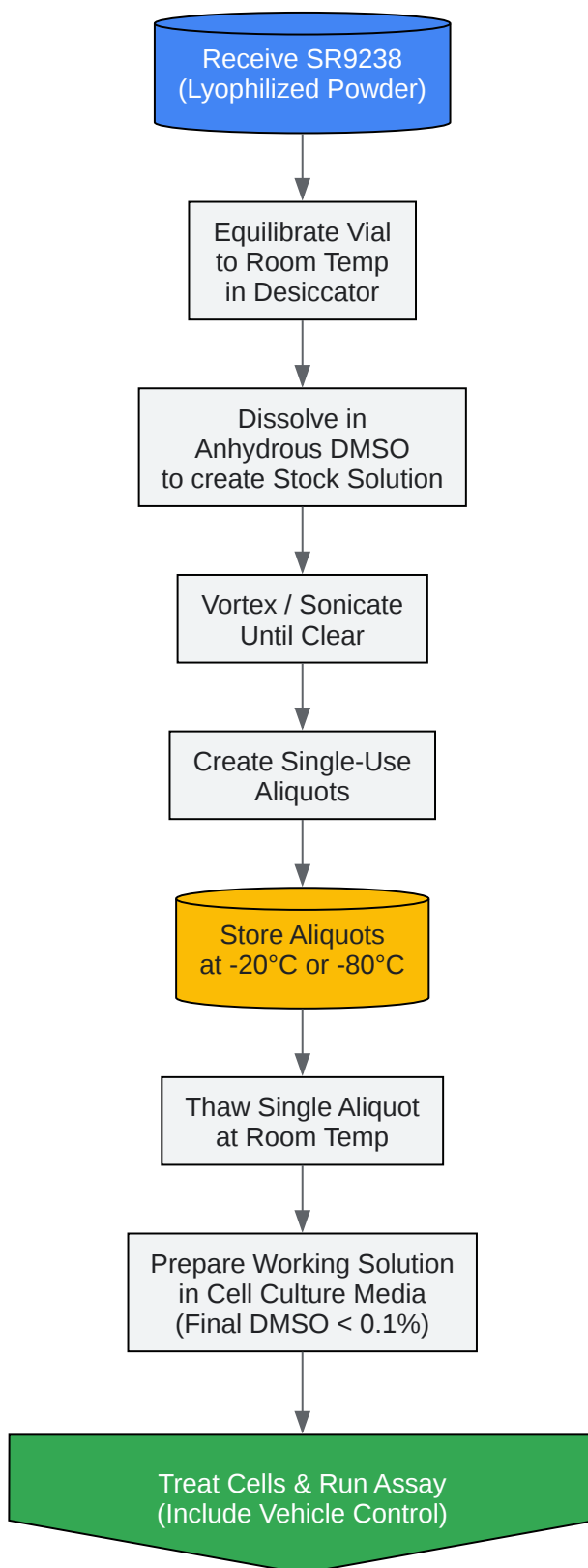
Signaling & Experimental Diagrams

The diagrams below illustrate the molecular pathway targeted by **SR9238** and the recommended workflows for its preparation and troubleshooting.



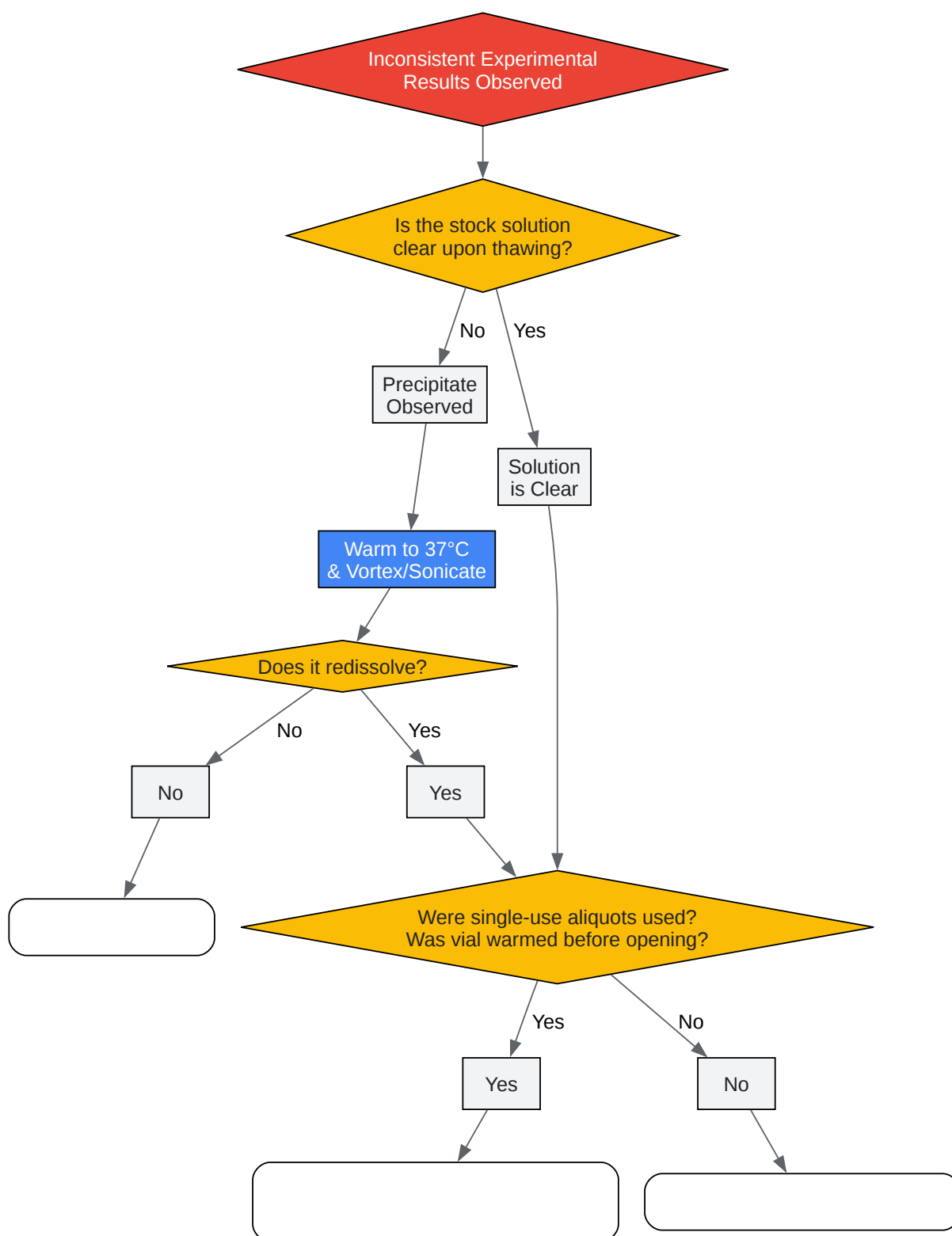
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Caption: **SR9238** inhibits the LXR/RXR heterodimer, blocking lipogenic gene expression.



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Caption: Recommended workflow for preparing **SR9238** for in vitro experiments.



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Caption: Troubleshooting flowchart for inconsistent results with **SR9238** solutions.

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